

Introduction: The Context of Fluorinated Compounds in Research

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Compound of Interest

Compound Name: *4-Propyl-1-(trifluoromethyl)cyclohexanol*
Cat. No.: *B13711747*

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4-Propyl-1-(trifluoromethyl)cyclohexanol is a fluorinated alcohol whose structural motifs are of significant interest in medicinal chemistry and materials science. The inclusion of a trifluoromethyl (-CF₃) group can profoundly alter a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity, making it a valuable building block in the design of new therapeutic agents and advanced materials.^[1] However, these same properties necessitate a thorough and cautious approach to its handling. As the toxicological profile of many research chemicals is not fully investigated, this guide is founded on the principle of treating all novel compounds with a high degree of care, using available data from the compound itself and structurally related molecules to establish safe laboratory practices.^{[2][3]}

Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical properties is the foundation of a robust safety assessment. These characteristics influence its behavior in various experimental conditions, storage requirements, and the appropriate response in the event of a spill.

Table 1: Physicochemical Properties and Identifiers for **4-Propyl-1-(trifluoromethyl)cyclohexanol**

Property	Value	Source(s)
Chemical Name	4-Propyl-1-(trifluoromethyl)cyclohexanol	N/A
Synonym(s)	4-(trifluoromethyl)cyclohexan-1-ol	[2][4]
CAS Number	30129-18-1	[1][2]
Molecular Formula	C ₇ H ₁₁ F ₃ O	[1]
Molecular Weight	168.16 g/mol	[1]
Physical Form	Liquid, Solid, or Semi-solid	
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	181 °C	[1]
Density	1.23 g/cm ³	[1]
Solubility	Sparingly soluble in water (0.26 g/L at 25°C)	[4]
Purity	Typically ≥97%	[1]

Section 2: Hazard Identification and Toxicological Profile

According to supplier Safety Data Sheets, **4-Propyl-1-(trifluoromethyl)cyclohexanol** is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The primary hazards are related to its irritant properties.

GHS Classification:

- Skin Corrosion/Irritation: Category 2[2]
- Serious Eye Damage/Eye Irritation: Category 2[2]

- Specific target organ toxicity (single exposure): Category 3 (Target Organ: Respiratory system)[2]

The signal word associated with this compound is "Warning".[2]

Table 2: GHS Hazard and Precautionary Statements

Code	Statement
Hazard Statements	
H315	Causes skin irritation.[2]
H319	Causes serious eye irritation.[2]
H335	May cause respiratory irritation.[2]
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P264	Wash face, hands and any exposed skin thoroughly after handling.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P304 + P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[2]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[2]
P337 + P313	If eye irritation persists: Get medical advice/attention.[2]

P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[2][5]
P501	Dispose of contents/container to an approved waste disposal plant.[2][5]

Toxicological Insights and Data Gaps: The toxicological properties of **4-Propyl-1-(trifluoromethyl)cyclohexanol** have not been fully investigated.[2][3] This is common for novel research chemicals. Therefore, a risk assessment must be based on the identified GHS hazards and the chemical's structure. The trifluoromethyl group is known for increasing metabolic stability, which can be beneficial in drug design but also raises concerns about potential bioaccumulation. However, available information suggests that persistence is unlikely for the parent compound.[2] The irritant nature of the compound is likely due to the reactivity of the alcohol functional group and the overall physicochemical properties of the molecule.

Section 3: Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is paramount. The hierarchy of controls is a fundamental concept in chemical safety that prioritizes the most effective measures. The most effective control is to eliminate the hazard, while the least effective is to rely solely on personal protective equipment.

Caption: The Hierarchy of Controls prioritizes safety measures.

Protocol 3.1: Standard Laboratory Exposure Controls

- Engineering Controls (Primary Barrier):
 - All handling of **4-Propyl-1-(trifluoromethyl)cyclohexanol**, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood to minimize inhalation of vapors or mists.[6]
 - Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[6]

- Administrative Controls (Procedural Safety):
 - Develop and strictly follow a Standard Operating Procedure (SOP) for all experiments involving this compound.
 - Restrict access to the area where the chemical is being used.
 - Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[5]
- Personal Protective Equipment (PPE) (Final Barrier):
 - Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[2] A flame-resistant lab coat should be worn and kept buttoned.
 - Respiratory Protection: If engineering controls are not sufficient or during a large-scale spill, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic gases and vapors.[2]

Section 4: Handling and Storage Protocols

Proper handling and storage are critical to prevent accidental exposure and maintain the chemical's integrity.

Handling:

- Avoid all personal contact, including inhalation.[5]
- Do not eat, drink, or smoke in the laboratory or when using this product.[5][6]
- Use non-sparking tools and prevent the build-up of electrostatic charge, especially when handling larger quantities.[7]

- Ensure containers are securely sealed when not in use to prevent leakage or contamination. [5]

Storage:

- Store in a cool, dry, and well-ventilated place away from direct sunlight and heat sources. [2]
- Keep containers tightly closed and upright to prevent leakage.
- Store away from incompatible materials, particularly strong oxidizing agents. [4]
- For larger quantities, consider storage in a designated and bunded area to contain potential spills. [5]

Section 5: Emergency Procedures

A well-rehearsed emergency plan is essential. All personnel must be familiar with these procedures before working with the compound.

First Aid Measures (In Case of Exposure): [2]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and shoes. If skin irritation persists, seek medical attention.
- **Inhalation:** Remove the victim to fresh air. If not breathing, give artificial respiration. If symptoms, such as respiratory irritation, persist, get medical attention.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately.

Protocol 5.1: Chemical Spill Response

This protocol outlines the steps for managing a chemical spill. The decision to handle a spill internally or to evacuate and call for emergency response depends on the spill's size, location, and the hazards of the material.[8][9]

Caption: Decision-making flowchart for chemical spill response.

Detailed Spill Cleanup Steps:

- **Alert and Secure:** Alert personnel in the immediate area of the spill.[10]
- **Protect Yourself:** Wear the appropriate PPE as described in Section 3, including respiratory protection if necessary.[10]
- **Containment:** For liquid spills, confine the spill to a small area by diking with an inert absorbent material like vermiculite, dry sand, or a commercial absorbent pad.[8][10] Do not use combustible materials.
- **Cleanup:** Carefully soak up the spilled material with the absorbent.[2] Place the contaminated absorbent and any other contaminated materials (e.g., gloves) into a suitable, sealable, and clearly labeled container for disposal.[10]
- **Decontamination:** Clean the spill area with soap and water, and then wipe dry.[11]
- **Ventilation:** Ensure the area is well-ventilated during and after the cleanup.[10]

Section 6: Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- **Waste Classification:** This material and its container must be disposed of as hazardous waste.[2]
- **Disposal Method:** Do not empty into drains or release into the environment.[2][3] All chemical waste, including contaminated cleanup materials, must be collected in properly labeled, sealed containers.
- **Regulatory Compliance:** Engage a licensed professional waste disposal service.[3] Disposal must be conducted in strict accordance with all local, regional, and national environmental

regulations.[12][13]

Conclusion

4-Propyl-1-(trifluoromethyl)cyclohexanol is a valuable compound for chemical research, but it demands respect and careful handling. Its classification as a skin, eye, and respiratory irritant, combined with a lack of comprehensive toxicological data, underscores the need for stringent adherence to safety protocols. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can work with this and other novel chemicals safely and effectively. A proactive and informed approach to safety is not just a regulatory requirement; it is an integral part of responsible scientific practice.

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